Discovery and Initial Investigation of Substituted Vinylenebisbenzopyrones

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Compound of Interest

Compound Name:	*7,7'-Vinylenebis(4-methyl-2-benzopyrone)*
CAS No.:	*79135-89-0*
Cat. No.:	*B12650983*

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Introduction: The Vinylenebisbenzopyrone Scaffold

Vinylenebisbenzopyrones are bis-heterocyclic compounds where two benzopyrone units are connected via a vinylene linker. Unlike their methylene-bridged analogs (e.g., Dicoumarol), the vinylene bridge introduces a rigid, planar, and fully conjugated

-electron system between the two aromatic cores.

Structural Significance[1][2][3]

- Conjugation: The

  -hybridized linker extends conjugation across both benzopyrone rings, significantly altering optical properties (red-shifted absorption, fluorescence) and electronic distribution.

- Planarity: The double bond restricts rotation, locking the molecule into a planar or near-planar conformation favorable for DNA intercalation.

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- Pharmacophore: The bis-benzopyrone motif is a privileged structure in medicinal chemistry, known for anticoagulant (vitamin K antagonism), antioxidant, and cytotoxic activities.

Rationale for Investigation

Initial investigations focus on exploiting the rigid linker to improve binding affinity for planar biological targets (e.g., DNA base pairs, enzyme active sites) compared to flexible alkyl-linked analogs.

Chemical Synthesis: Construction of the Vinylene Bridge

The synthesis of substituted vinylenebisbenzopyrones requires strategies that form the central carbon-carbon double bond while preserving the sensitive lactone or chromone rings.

Primary Synthetic Route: Knoevenagel-Type Condensation

A robust method involves the condensation of a formyl-benzopyrone with an active methylene benzopyrone or a bis-electrophile.

Mechanism[1][2]

- Reactants: 3-Formyl-4-hydroxycoumarin (or chromone) + 3-Acetyl-4-hydroxycoumarin.
- Catalyst: Piperidine or

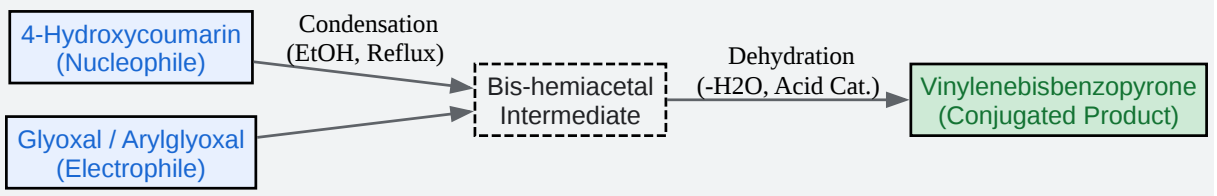
  (McMurry conditions for homocoupling).
- Process:
  - Base-catalyzed deprotonation of the acidic

    -proton.
  - Nucleophilic attack on the aldehyde carbonyl.
  - Dehydration to form the thermodynamically stable trans-vinylene linkage.

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Alternative Route: Glyoxal Condensation

Reaction of 4-hydroxycoumarin (2 equivalents) with glyoxal (ethanedial) typically yields a bis-acetal or ethanone bridge. However, under acidic dehydration conditions, the 3,3'-vinylenebis(4-hydroxycoumarin) can be isolated.



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Figure 1: Synthetic pathway for vinylenebisbenzopyrones via glyoxal condensation.

Structural Characterization

Validating the vinylene bridge is critical, as competing reactions (e.g., formation of cyclic acetals or Michael adducts) are common.

Spectroscopic Signatures

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Technique	Key Diagnostic Feature	Interpretation
H NMR	Doublet at 7.5–8.0 ppm (Hz)	Indicates trans-vinylene protons. A lower value (Hz) would suggest cis, but steric hindrance usually favors trans.
C NMR	Signals at 120–140 ppm (alkene carbons)	Distinguishes the bridge from aromatic carbons.
UV-Vis	Bathochromic Shift (nm)	Confirms extended conjugation between the two benzopyrone units.
HRMS	Molecular Ion	Confirms the loss of water (dehydration) consistent with a double bond formation.

Biological Evaluation: Initial Investigation

The initial investigation of these compounds typically screens for three primary activities: Cytotoxicity, DNA Binding, and Enzyme Inhibition.

A. Cytotoxicity & DNA Intercalation

The planar vinylene-linked scaffold mimics classical intercalators like doxorubicin.

- Mechanism: The flat aromatic surface inserts between DNA base pairs, causing structural distortion and inhibiting replication/transcription.
- Assay: MTT assay against cancer cell lines (e.g., HeLa, MCF-7).
- Result: Substituted derivatives (e.g., 4-OH, 7-OMe) often show

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values in the low micromolar range (

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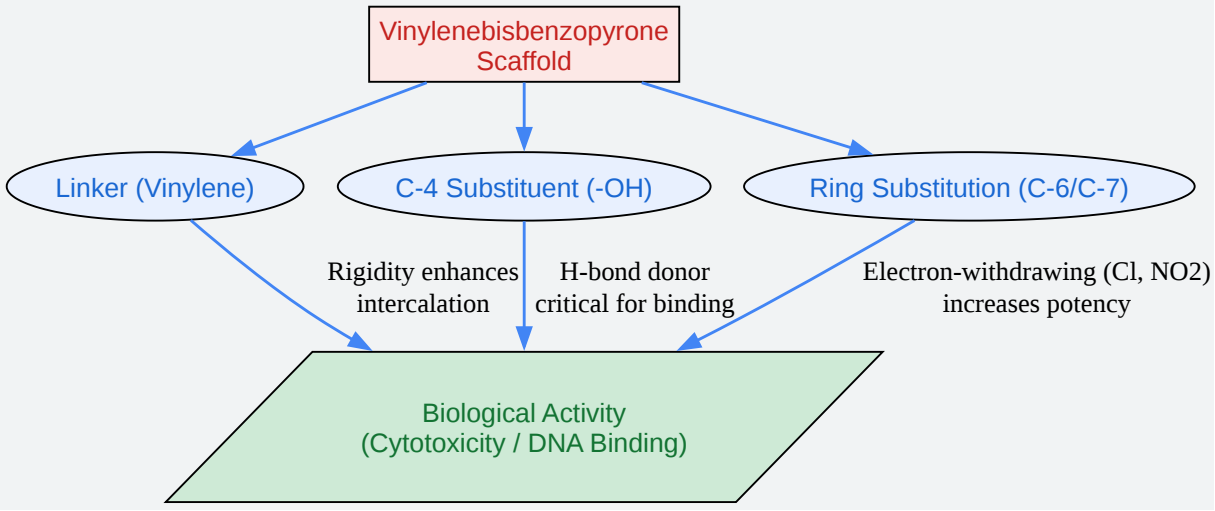
B. Topoisomerase Inhibition

By stabilizing the DNA-enzyme cleavage complex, vinylenebisbenzopyrones can act as topoisomerase poisons.

- Target: DNA Gyrase (bacteria) or Topoisomerase II (human).
- Logic: The benzopyrone unit binds the ATP pocket, while the linker positions the second ring to interact with the DNA gate.

C. Structure-Activity Relationship (SAR)

The "substituted" nature implies varying R-groups on the benzopyrone rings.



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Figure 2: Structure-Activity Relationship (SAR) logic for substituted vinylenebisbenzopyrones.

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Experimental Protocols

Protocol 1: Synthesis of 3,3'-Vinylenebis(4-hydroxycoumarin)

Objective: Synthesize the core scaffold via condensation.

- Reagents: Dissolve 4-hydroxycoumarin (10 mmol) and glyoxal (40% aq. solution, 5 mmol) in ethanol (20 mL).
- Catalysis: Add a catalytic amount of p-toluenesulfonic acid (pTSA) (0.5 mmol) or piperidine (drops).
- Reaction: Reflux the mixture for 4–6 hours. Monitor by TLC (Ethyl acetate:Hexane 1:1).
- Workup: Cool the reaction mixture. The product typically precipitates as a yellow/orange solid.
- Purification: Filter the solid, wash with cold ethanol and water. Recrystallize from glacial acetic acid or DMF.
- Validation: Confirm structure via

  H NMR (DMSO-

). Look for the singlet/doublet of the bridge proton and disappearance of the aldehyde signal.

Protocol 2: DNA Binding Assay (UV-Vis Titration)

Objective: Determine the binding constant (

) of the compound with CT-DNA.

- Preparation: Prepare a

  solution of the vinylenebisbenzopyrone in Tris-HCl buffer (pH 7.4).
- Titration: Add increasing concentrations of CT-DNA (

) to the compound solution.

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- Measurement: Record UV-Vis spectra (200–600 nm) after each addition.
- Analysis: Observe hypochromism (decrease in absorbance) and bathochromic shift (red shift).
- Calculation: Plot

  vs

  to calculate the intrinsic binding constant

  using the Benesi-Hildebrand equation.

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